

Butyl Oleate: A Technical Guide to its Biodegradability and Environmental Impact

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Compound of Interest

Compound Name: Butyl Oleate

Cat. No.: B086557

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Introduction

Butyl oleate, the ester of butanol and oleic acid, is a versatile compound with applications ranging from a plasticizer and lubricant to a component in cosmetic and pharmaceutical formulations.^{[1][2]} As its use becomes more widespread, a thorough understanding of its environmental fate and potential impact is crucial for responsible product development and regulatory compliance. This technical guide provides an in-depth analysis of the biodegradability and ecotoxicity of **butyl oleate**, drawing upon available scientific data and standardized testing methodologies. While direct, comprehensive data on **butyl oleate** itself is limited, this guide also examines the environmental properties of its expected hydrolysis products, n-butanol and oleic acid, to provide a more complete picture of its environmental profile.

Biodegradability of Butyl Oleate

The biodegradability of a chemical substance is a key indicator of its persistence in the environment. "Ready biodegradability" is a classification determined by stringent OECD (Organisation for Economic Co-operation and Development) test guidelines, indicating that a substance will undergo rapid and ultimate degradation in an aquatic environment.

While specific quantitative data from a standardized OECD 301B test for **butyl oleate** is not readily available in the public domain, the inherent biodegradability of fatty acid esters is widely

acknowledged. One study demonstrated the biodegradation of **butyl oleate** by *Pseudomonas aeruginosa*, indicating its susceptibility to microbial degradation. However, this study did not provide the quantitative data necessary for a formal "ready biodegradability" classification under OECD guidelines. Safety Data Sheets for **butyl oleate** consistently state that no data is available for persistence and degradability.^[3]^[4]

Hydrolysis Products

In the environment, esters like **butyl oleate** are susceptible to hydrolysis, breaking down into their constituent alcohol and carboxylic acid. In this case, **butyl oleate** hydrolyzes to form n-butanol and oleic acid. The biodegradability of these individual components is well-documented and provides strong evidence for the ultimate degradation of the parent compound.

- n-Butanol: This alcohol is classified as "readily biodegradable" under aerobic conditions.
- Oleic Acid: As a naturally occurring fatty acid, oleic acid is also considered to be readily biodegradable.

The rapid biodegradation of both hydrolysis products suggests that **butyl oleate** is unlikely to persist in the environment.

Environmental Impact and Ecotoxicity

The environmental impact of a substance is assessed through its potential toxicity to aquatic organisms. Standard measures include the LC50 (lethal concentration for 50% of the test population) for fish and the EC50 (effective concentration for 50% of the test population) for invertebrates like *Daphnia*. As with biodegradability, specific ecotoxicity data for **butyl oleate** is largely unavailable in public literature and safety data sheets.^[3] Therefore, an assessment of its hydrolysis products is essential.

Ecotoxicity of Hydrolysis Products

The following tables summarize the available ecotoxicity data for n-butanol and oleic acid.

Table 1: Ecotoxicity of n-Butanol

Organism	Endpoint	Value (mg/L)	Exposure Time	Reference
Pimephales promelas (Fathead minnow)	LC50	1730	96 hours	OECD SIDS
Daphnia magna (Water flea)	EC50	1983	48 hours	OECD SIDS
Pseudokirchnerie lla subcapitata (Green algae)	EC50	500	96 hours	OECD SIDS

Table 2: Ecotoxicity of Oleic Acid

Organism	Endpoint	Value (mg/L)	Exposure Time	Reference
Danio rerio (Zebrafish)	LC50	>100	96 hours	ECHA
Daphnia magna (Water flea)	EC50	>100	48 hours	ECHA
Desmodesmus subspicatus (Green algae)	EC50	>100	72 hours	ECHA

The data indicates that both n-butanol and oleic acid have low acute toxicity to aquatic organisms.

Experimental Protocols

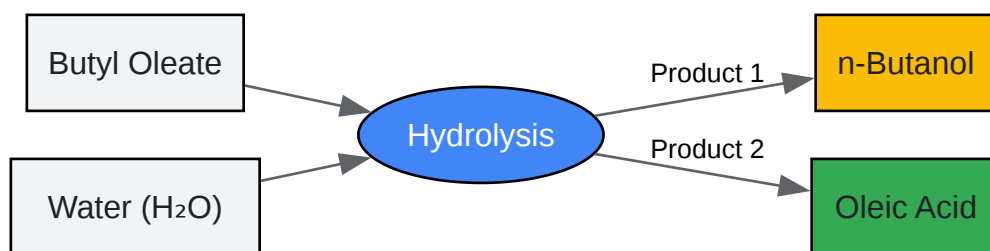
OECD 301B: Ready Biodegradability – CO2 Evolution Test

This standardized test is designed to evaluate the ultimate biodegradability of an organic compound in an aerobic aqueous medium.

Methodology:

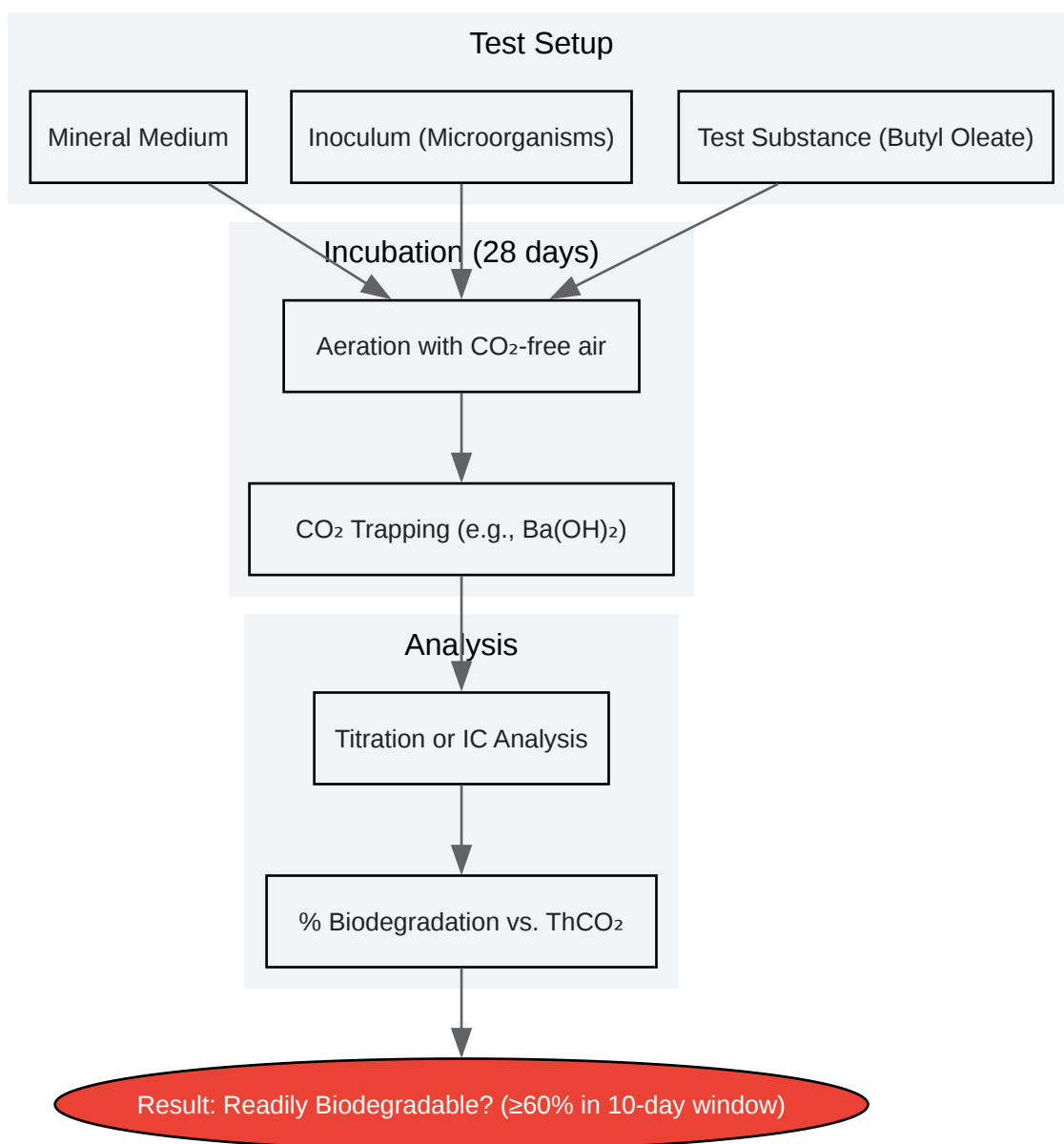
- **Test Setup:** A known concentration of the test substance is added to a mineral medium inoculated with microorganisms from a source like activated sludge.
- **Incubation:** The test vessels are incubated in the dark at a constant temperature (typically 20-25°C) for 28 days.
- **Aeration:** CO₂-free air is passed through the test solution to maintain aerobic conditions.
- **CO₂ Measurement:** The carbon dioxide produced from the microbial degradation of the test substance is trapped in a suitable absorbent (e.g., barium hydroxide or sodium hydroxide solution).
- **Analysis:** The amount of trapped CO₂ is determined by titration or with an inorganic carbon analyzer.
- **Calculation:** The percentage of biodegradation is calculated by comparing the amount of CO₂ produced with the theoretical maximum amount (ThCO₂) based on the chemical formula of the test substance.
- **Pass Criteria:** A substance is considered "readily biodegradable" if it reaches at least 60% of its ThCO₂ within a 10-day window during the 28-day test period. The 10-day window begins when 10% biodegradation is reached.

Visualizations



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Caption: Hydrolysis of **Butyl Oleate** into n-Butanol and Oleic Acid.



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Caption: Experimental Workflow for the OECD 301B Biodegradability Test.

Conclusion

While direct, standardized biodegradability and ecotoxicity data for **butyl oleate** are limited, the available information on its hydrolysis products, n-butanol and oleic acid, provides strong indirect evidence of its environmental profile. Both n-butanol and oleic acid are readily biodegradable and exhibit low aquatic toxicity. This suggests that **butyl oleate** is unlikely to persist in the environment and poses a low risk to aquatic ecosystems. However, to definitively

classify **butyl oleate**, further studies following standardized OECD guidelines are recommended. This guide serves as a comprehensive resource based on the current state of knowledge, providing researchers and professionals with the necessary information to make informed decisions regarding the use and environmental stewardship of **butyl oleate**.

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